

# MK-0736 Hydrochloride: A Technical Overview of Patent Information

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## Compound of Interest

Compound Name: MK-0736 hydrochloride

Cat. No.: B12765367

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## Introduction

MK-0736 is a potent and selective inhibitor of 11 $\beta$ -hydroxysteroid dehydrogenase type 1 (11 $\beta$ -HSD1), an enzyme that plays a crucial role in the tissue-specific regulation of glucocorticoid levels. By converting inactive cortisone to active cortisol, 11 $\beta$ -HSD1 amplifies glucocorticoid action in metabolic tissues such as the liver and adipose tissue. Elevated glucocorticoid levels are associated with a range of metabolic disorders. As such, the inhibition of 11 $\beta$ -HSD1 by compounds like **MK-0736 hydrochloride** presents a promising therapeutic strategy for conditions including type 2 diabetes mellitus, obesity, and hypertension. This technical guide provides an in-depth overview of the core patent information related to **MK-0736 hydrochloride**, with a focus on its synthesis, mechanism of action, and the experimental protocols used for its evaluation.

## Chemical Structure and Properties

Property	Value
IUPAC Name	3-(4-(3-(ethylsulfonyl)propyl)bicyclo[2.2.2]octan-1-yl)-4-methyl-5-(2-(trifluoromethyl)phenyl)-4H-1,2,4-triazole hydrochloride
CAS Number	719274-77-8 (hydrochloride); 719272-79-4 (free base)
Molecular Formula	C <sub>23</sub> H <sub>31</sub> ClF <sub>3</sub> N <sub>3</sub> O <sub>2</sub> S
Molecular Weight	506.02 g/mol

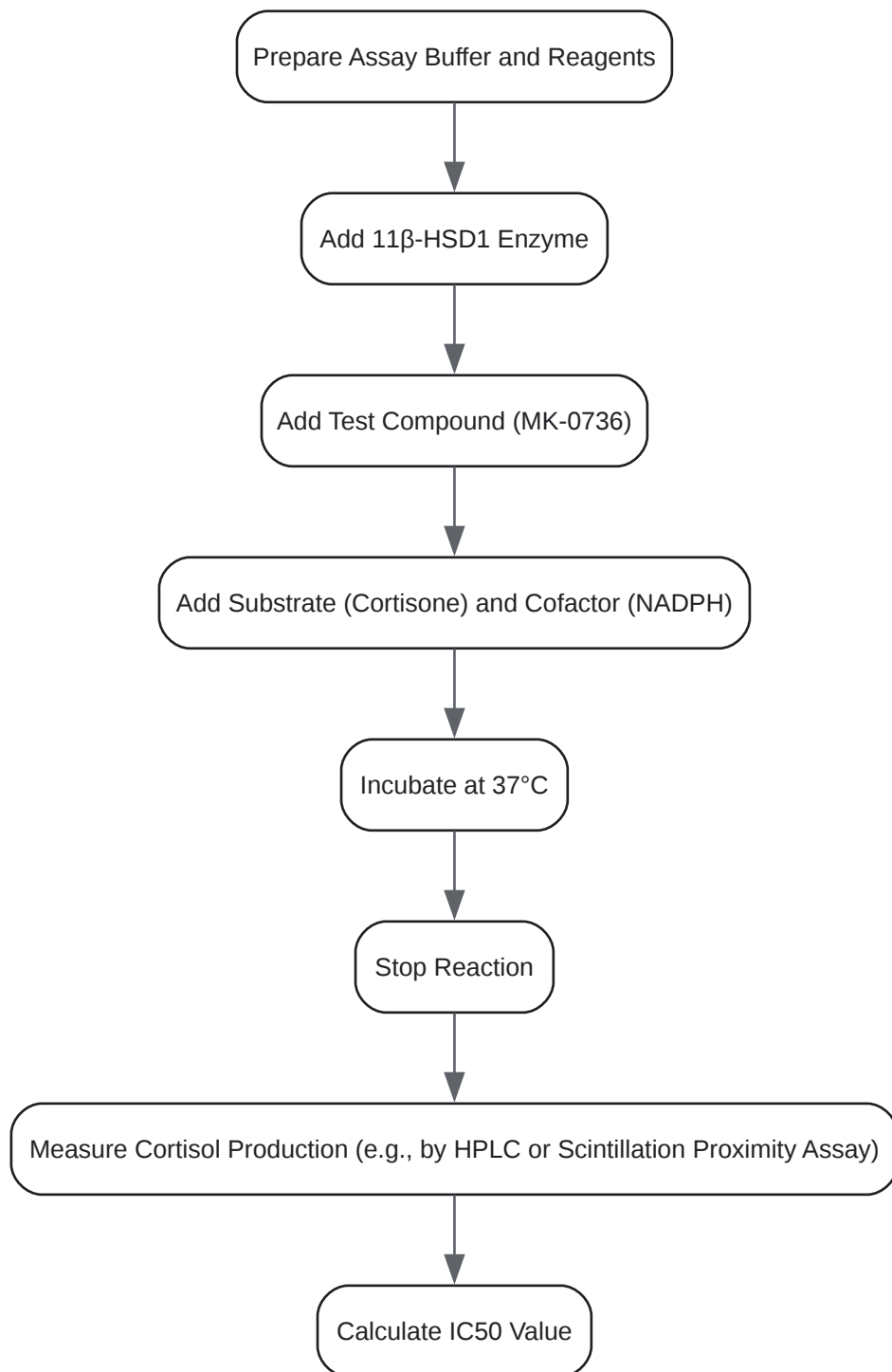
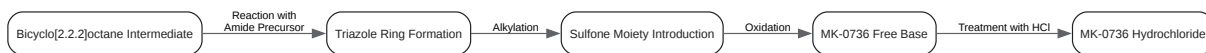
## Core Patent Information: Synthesis and Biological Evaluation

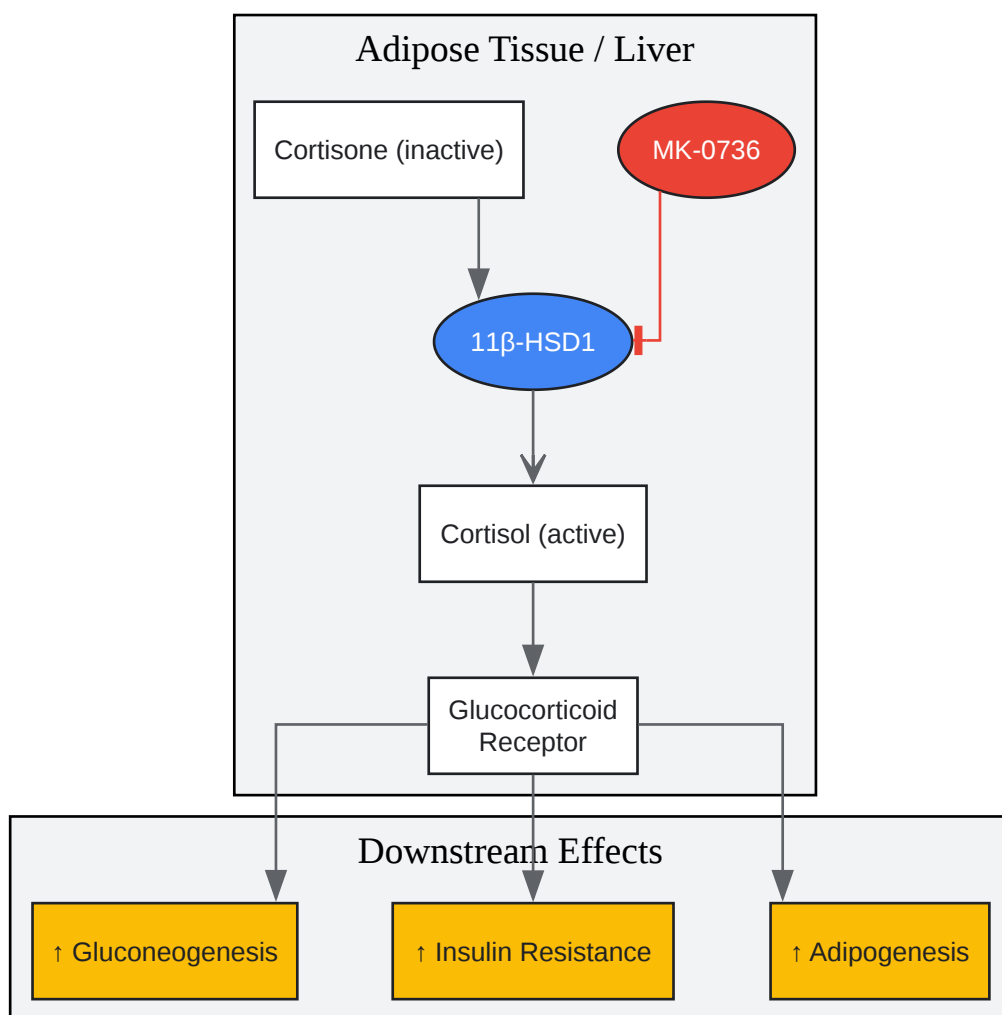
The primary patent covering the synthesis and use of a series of triazole derivatives, including the compound identified as MK-0736, is WO2004058730, filed by Merck & Co., Inc. This patent discloses the general synthetic schemes and specific examples for the preparation of these 11 $\beta$ -HSD1 inhibitors.

### Synthesis of MK-0736

The synthesis of the free base of MK-0736, as detailed in the patent literature, involves a multi-step process. The final key steps leading to the formation of the triazole core and subsequent modifications are outlined below. The hydrochloride salt is typically formed in a final step by treating the free base with hydrochloric acid.

Logical Flow of Synthesis:





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